

Isononyl acrylate molecular weight and formula

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Compound of Interest

Compound Name: Isononyl acrylate

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Isononyl Acrylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Isononyl acrylate is a monomeric ester of acrylic acid and isononyl alcohol. It is utilized in the synthesis of polymers for various applications, including as a biomedical compound in pharmaceutical advancements.[1] This technical guide provides an in-depth look at the core physicochemical properties of **isononyl acrylate**, along with an overview of relevant experimental protocols for its synthesis and polymerization.

Core Physicochemical Properties

The fundamental molecular and physical characteristics of **isononyl acrylate** are summarized below. This data is essential for stoichiometric calculations in synthesis and for predicting the physical properties of resulting polymers.

Property	Value	References
Molecular Formula	C12H22O2	[1][2][3][4][5]
Molecular Weight	198.30 - 198.31 g/mol	[1][2][3][4][5]
Appearance	Colorless to Almost Colorless Clear Liquid	[4]
Boiling Point	247.3°C at 760 mmHg	[3]
Flash Point	83.6°C	[3]
Density	0.879 g/cm ³	[3]
Refractive Index	1.4370 to 1.4420	[3]
Glass Transition Temperature (Tg)	-58°C	[2]

Experimental Protocols

The synthesis and polymerization of acrylate monomers are fundamental processes in polymer chemistry. Below are generalized methodologies that can be adapted for **isononyl acrylate** based on standard practices for related compounds.

Synthesis of **Isononyl Acrylate** via Esterification

The industrial production of acrylate esters like **isononyl acrylate** is typically achieved through the esterification of acrylic acid with the corresponding alcohol.

- **Reaction Principle:** The esterification of isononyl alcohol with acrylic acid is an equilibrium reaction catalyzed by a strong acid. To drive the reaction towards the product, water is continuously removed.
- **Reactants:**
 - Isononyl alcohol (mixture of branched-chain isomers)
 - Acrylic acid

- Acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Polymerization inhibitor (e.g., hydroquinone or its monomethyl ether, MEHQ)[6]
- Entraining agent (e.g., toluene, cyclohexane) for azeotropic removal of water
- Generalized Procedure:
 - The reactor is charged with isononyl alcohol, acrylic acid, an entraining agent, and a polymerization inhibitor.
 - The mixture is heated to reflux.
 - The acid catalyst is added, and the water produced is removed azeotropically using a Dean-Stark apparatus.
 - The reaction progress is monitored by measuring the amount of water collected or by techniques such as gas chromatography.
 - Upon completion, the reaction mixture is cooled and neutralized to remove the acid catalyst.
 - The crude product is then purified by washing with water and/or an alkaline solution, followed by distillation under reduced pressure to obtain pure **isononyl acrylate**.

Radical Polymerization of **Isononyl Acrylate**

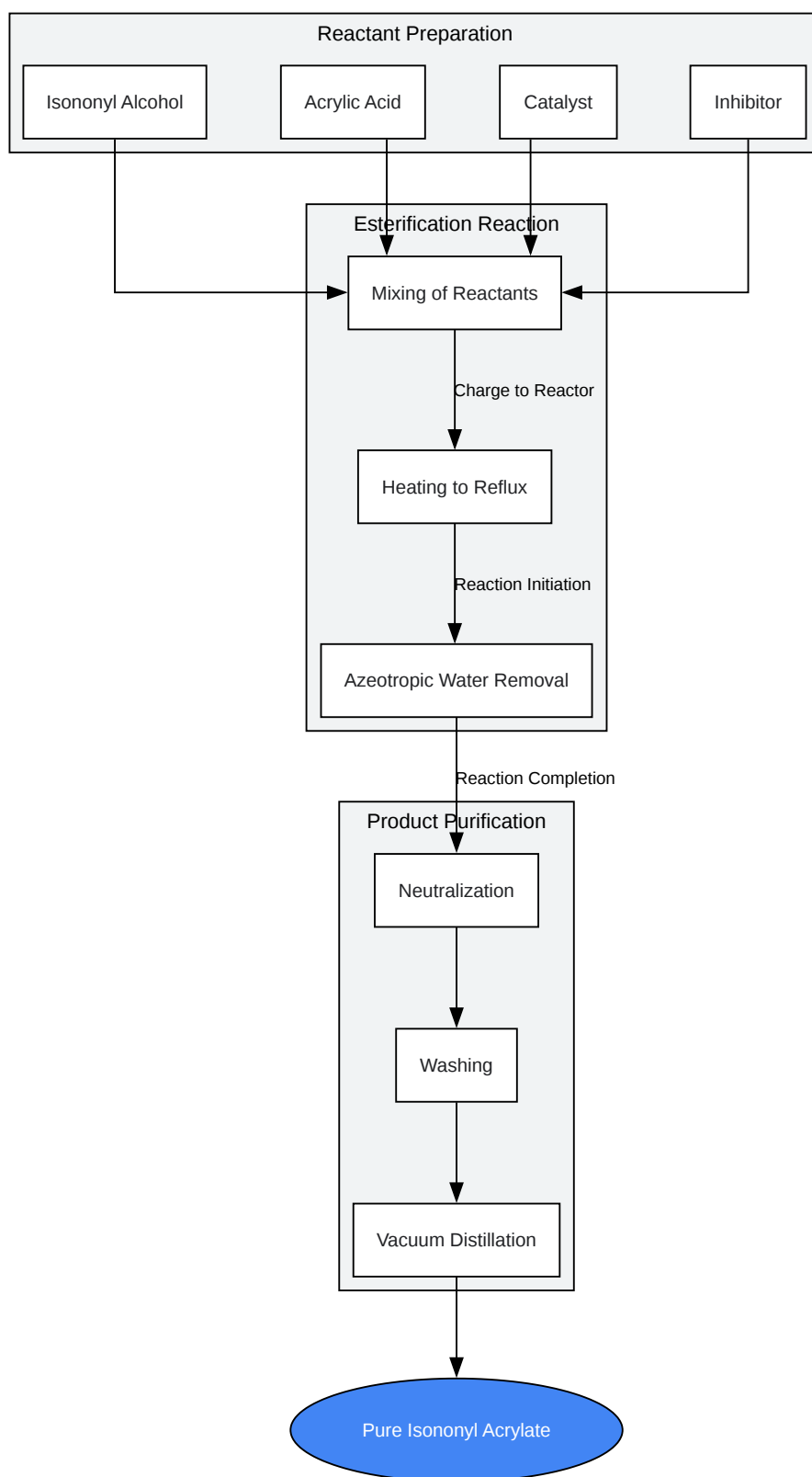
Isononyl acrylate can be polymerized through various methods, with radical polymerization being one of the most common. This process can be tailored to produce polymers with specific properties.

- Reaction Principle: Radical polymerization involves three main stages: initiation, propagation, and termination.[7] An initiator generates free radicals that react with monomers to start a growing polymer chain.
- Materials:
 - **Isononyl acrylate** monomer

- Initiator (e.g., benzoyl peroxide, azobisisobutyronitrile - AIBN)
- Solvent (if not a bulk polymerization, e.g., toluene, ethyl acetate)
- Generalized Procedure (Solution Polymerization):
 - The **isononyl acrylate** monomer is dissolved in a suitable solvent in a reaction vessel equipped with a stirrer, condenser, and nitrogen inlet.
 - The solution is purged with an inert gas like nitrogen to remove oxygen, which can inhibit polymerization.
 - The initiator is added to the reaction mixture.
 - The temperature is raised to the decomposition temperature of the initiator to start the polymerization.
 - The reaction is allowed to proceed for a set time, with the progress often monitored by the increase in viscosity or by analyzing monomer conversion.
 - The polymerization is terminated, which can occur through the combination or disproportionation of two growing polymer chains.^[7]
 - The resulting polymer can be isolated by precipitation in a non-solvent, followed by filtration and drying.

Visualized Workflow: Synthesis of Isononyl Acrylate

The following diagram illustrates a generalized workflow for the synthesis of **isononyl acrylate** via esterification.



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Caption: Generalized workflow for the synthesis of **isononyl acrylate**.

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